

An In-depth Technical Guide to the Physicochemical Properties of 2-Methylsulfonylthiophene

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Compound of Interest

Compound Name: 2-Methylsulfonylthiophene

Cat. No.: B186598

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Introduction

2-Methylsulfonylthiophene is a sulfur-containing heterocyclic organic compound. Its structural framework, featuring a thiophene ring functionalized with a methylsulfonyl group, makes it a molecule of interest in medicinal chemistry and materials science. The physicochemical properties of a compound are critical in determining its behavior in various systems, including its absorption, distribution, metabolism, and excretion (ADME) profile in biological systems, as well as its suitability for various chemical reactions and formulations. This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Methylsulfonylthiophene**, details standard experimental protocols for their determination, and illustrates the relationships between these properties.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methylsulfonylthiophene** is presented in the table below. It is important to note that while some experimental data is available, other values are based on computational predictions and should be interpreted as such.

Property	Value	Source
Molecular Formula	C ₅ H ₆ O ₂ S ₂	[Computed by PubChem][1]
Molecular Weight	162.23 g/mol	[ChemWhat][2]
Melting Point	45-47 °C	[ChemWhat][2]
46-49 °C	[Thermo Fisher Scientific][3]	
Boiling Point	Not available (Experimental)	
Aqueous Solubility	Not available (Experimental)	
pKa	Not available (Experimental)	
LogP (XLogP3)	0.4	[Computed by PubChem][1]

Experimental Protocols

The determination of physicochemical properties is fundamental to chemical and pharmaceutical research. Below are detailed standard methodologies for the key experiments cited.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube)
- Capillary tubes
- Sample of **2-Methylsulfonylthiophene**
- Mortar and pestle

Procedure:

- A small, finely powdered sample of **2-Methylsulfonylthiophene** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- For a pure compound, the melting range is typically narrow (0.5-2 °C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Small-scale distillation apparatus or a Thiele tube setup
- Thermometer
- Heating mantle or oil bath
- Sample of **2-Methylsulfonylthiophene** (in liquid form, if applicable, or dissolved in a high-boiling solvent for ebulliometry)

Procedure (using Thiele Tube):

- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed in the test tube with the open end submerged in the liquid.

- The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Aqueous Solubility Determination (Shake-Flask Method)

Aqueous solubility is a measure of the amount of a chemical substance that can dissolve in water at a specific temperature.

Apparatus:

- Analytical balance
- Shake-flask or orbital shaker
- Thermostatically controlled water bath
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis spectrophotometer)
- **2-Methylsulfonylthiophene**
- Distilled or deionized water

Procedure:

- An excess amount of solid **2-Methylsulfonylthiophene** is added to a known volume of water in a flask.

- The flask is sealed and placed in a shaker within a constant temperature water bath (e.g., 25 °C).
- The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, the suspension is allowed to stand to allow for phase separation.
- An aliquot of the supernatant is carefully removed and centrifuged to separate any remaining solid particles.
- The concentration of **2-Methylsulfonylthiophene** in the clear aqueous phase is then determined using a suitable analytical method.
- The solubility is expressed in units such as mg/L or mol/L.

LogP Determination

LogP, the logarithm of the partition coefficient, is a measure of the lipophilicity of a compound and is defined as the ratio of the concentration of a compound in a mixture of two immiscible phases (typically octanol and water) at equilibrium.

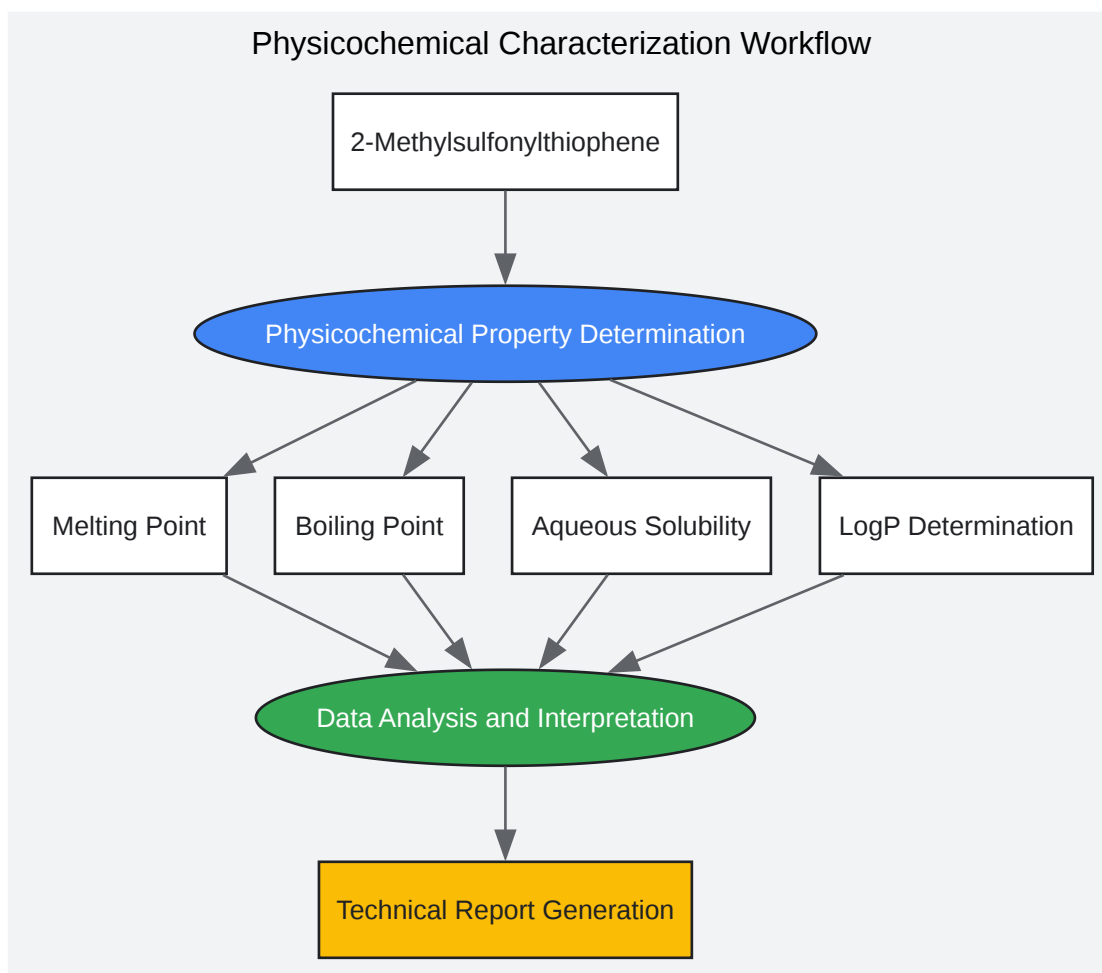
Apparatus:

- Separatory funnel or vials
- Shaker
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis spectrophotometer)
- **2-Methylsulfonylthiophene**
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)

Procedure:

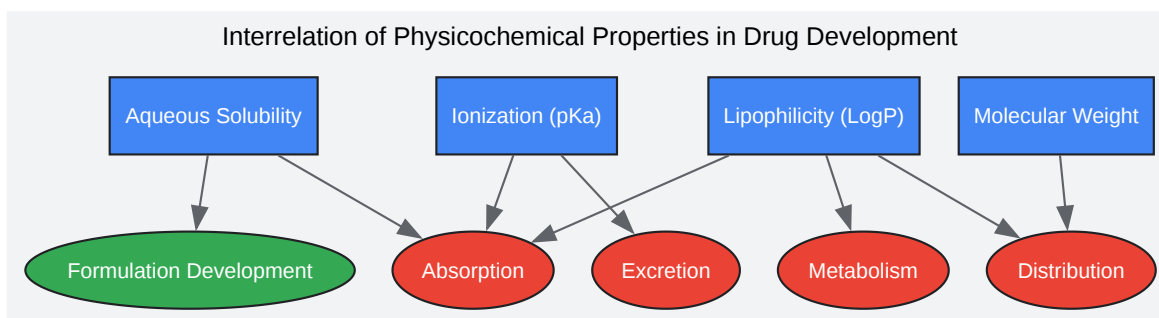
- A known amount of **2-Methylsulfonylthiophene** is dissolved in either water or n-octanol.
- Equal volumes of the two immiscible solvents (water and n-octanol) are added to a separatory funnel or vial.
- The mixture is shaken vigorously for a set period to allow for the partitioning of the solute between the two phases.
- The mixture is then allowed to stand until the two phases have completely separated.
- The two phases are carefully separated, and the concentration of **2-Methylsulfonylthiophene** in each phase is determined using an appropriate analytical technique.
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- LogP is the base-10 logarithm of P.

Mandatory Visualizations



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Caption: General workflow for physicochemical characterization.



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Caption: Relationship of properties to drug development.

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